

# Crystal Structure of Bis(4-methoxycarbonylphenyl) Terephthalate: Data Currently Unavailable

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** Bis(4-methoxycarbonylphenyl)  
Terephthalate

**Cat. No.:** B044951

[Get Quote](#)

An in-depth search of scientific literature and crystallographic databases did not yield specific experimental data on the crystal structure of **Bis(4-methoxycarbonylphenyl) Terephthalate**. This suggests that the single-crystal X-ray diffraction data required for a detailed structural analysis may not be publicly available at this time.

As an alternative, this technical guide provides a comprehensive analysis of a closely related compound, Bis(4-allyl-2-methoxyphenyl) terephthalate, for which detailed crystallographic information has been published. This will serve as a valuable reference for researchers, scientists, and drug development professionals interested in the structural characteristics of terephthalate derivatives.

## Technical Guide: Crystal Structure of Bis(4-allyl-2-methoxyphenyl) terephthalate

This guide details the synthesis, experimental protocols, and crystallographic data for Bis(4-allyl-2-methoxyphenyl) terephthalate.

## Experimental Protocols

Synthesis of Bis(4-allyl-2-methoxyphenyl) terephthalate[\[1\]](#)[\[2\]](#)

The synthesis of the title compound was achieved through the reaction of terephthaloyl chloride with 4-allyl-2-methoxyphenol.[1][2]

- Materials:

- Terephthaloyl chloride (1 mmol, 0.203 g)[1][2]
- 4-allyl-2-methoxyphenol (2.3 mmol, 0.378 g)[1][2]
- Triethylamine (8 ml)[1][2]
- Ethyl acetate[1][2]
- Dichloromethane[1][2]
- Anhydrous calcium chloride[1][2]
- Silica gel[1][2]
- Ethyl alcohol[1][2]

- Procedure:

- A mixture of terephthaloyl chloride and 4-allyl-2-methoxyphenol was stirred in triethylamine as a solvent.[1][2]
- The reaction was conducted under a nitrogen atmosphere at 333 K for 8 hours.[1][2]
- Following the reaction, the mixture was quenched with water and extracted with ethyl acetate.[1][2]
- The organic layer was dried over anhydrous calcium chloride.[1][2]
- The solvent was removed by rotary evaporation.[1][2]
- The crude product was purified by column chromatography on silica gel using a 2:1 (v/v) mixture of dichloromethane and ethyl acetate as the eluent.[1][2]
- The purified solution was evaporated to yield the final product (0.32 g, 70% yield).[1][2]

- Crystals suitable for X-ray diffraction were obtained by slow evaporation from an ethyl alcohol solution at room temperature.[1][2]

### Crystal Structure Determination

The crystal structure was determined using single-crystal X-ray diffraction.

- Data Collection: A Bruker SMART CCD area-detector diffractometer was used for data collection.[2]
- Structure Solution and Refinement: The structure was solved and refined using SHELXS2013 and SHELXL2013 programs.[2] All hydrogen atoms were positioned geometrically and refined using a riding model.[1][2]

## Data Presentation

Table 1: Crystal Data and Structure Refinement for Bis(4-allyl-2-methoxyphenyl) terephthalate

Parameter	Value
Empirical formula	C <sub>28</sub> H <sub>26</sub> O <sub>6</sub>
Formula weight	458.49
Temperature	296(2) K
Wavelength	0.71073 Å
Crystal system	Triclinic
Space group	P-1
Unit cell dimensions	
a	7.8853 (2) Å
b	9.0404 (3) Å
c	9.4801 (3) Å
α	70.660 (4)°
β	73.817 (3)°
γ	75.145 (2)°
Volume	602.28 (4) Å <sup>3</sup>
Z	1
Density (calculated)	1.264 Mg/m <sup>3</sup>
Absorption coefficient	0.090 mm <sup>-1</sup>
F(000)	242
Data collection	
Theta range for data collection	2.21 to 28.28°
Index ranges	-10<=h<=10, -12<=k<=12, -12<=l<=12
Reflections collected	21083
Independent reflections	3008 [R(int) = 0.0501]

---

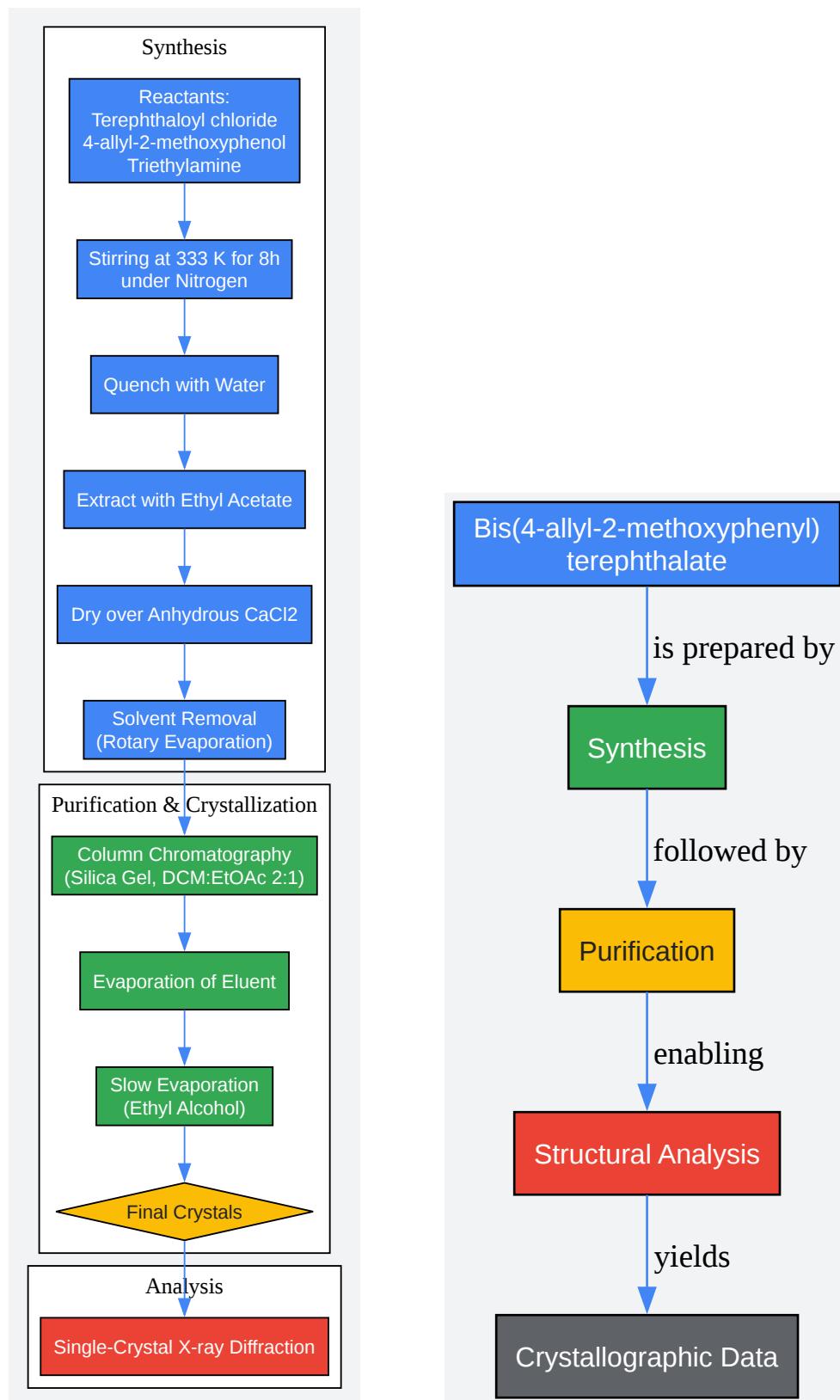
Refinement

---

Refinement method	Full-matrix least-squares on F <sup>2</sup>
Data / restraints / parameters	3008 / 0 / 161
Goodness-of-fit on F <sup>2</sup>	1.091
Final R indices [I>2sigma(I)]	R1 = 0.0513, wR2 = 0.1585
R indices (all data)	R1 = 0.0818, wR2 = 0.1733
Largest diff. peak and hole	0.282 and -0.279 e.Å <sup>-3</sup>

---

## Mandatory Visualization

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Crystal structure of bis(4-allyl-2-methoxyphenyl) terephthalate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Crystal Structure of Bis(4-methoxycarbonylphenyl) Terephthalate: Data Currently Unavailable]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b044951#crystal-structure-of-bis-4-methoxycarbonylphenyl-terephthalate>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

